

An In-depth Technical Guide to the Physical Properties of Diisopropylzinc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisopropylzinc*

Cat. No.: B128070

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **diisopropylzinc** (i-Pr₂Zn). The information is intended for professionals in research and development who require detailed technical data for experimental design, safety protocols, and application evaluation.

General and Molecular Properties

Diisopropylzinc is an organozinc compound that serves as a key reagent in various organic syntheses, most notably in stereoselective additions to aldehydes. Its utility is intrinsically linked to its specific physical and chemical characteristics.

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₄ Zn	[1]
Molecular Weight	151.57 g/mol	[1]
Appearance	Colorless to pale yellow or blue liquid	[2] [3]
Structure (SMILES)	CC(C)[Zn]C(C)C	[1] [4]
InChI Key	KDUNMLRPPVCIGP-UHFFFAOYSA-N	[1] [4]

Core Physical Properties

The physical properties of **diisopropylzinc** are critical for its handling, storage, and use in reactions. The compound is typically supplied as a solution in a hydrocarbon solvent like toluene, which can affect some of these measured properties.

Property	Value	Conditions	Source(s)
Density	0.895 g/mL	at 25 °C	[4][5][6][7][8]
Boiling Point	136 °C	at 760 Torr (Atmospheric Pressure)	[1][9]
	52 °C	at 60 Torr	[5][6][7][8]
Melting Point	Not Applicable / Not Determined	-	
Flash Point	-5 °C (23 °F)	Closed Cup	[5][6][7][8]
Water Solubility	Reacts violently	-	[9]
Solubility	Soluble in hydrocarbon solvents (e.g., toluene), chloroform	-	[3][10]

Reactivity and Stability

Diisopropylzinc is a highly reactive organometallic compound, demanding specific handling procedures.

- Pyrophoricity: It is pyrophoric, meaning it can ignite spontaneously upon contact with air.[9]
- Water Reactivity: It reacts violently with water and other protic solvents.[9]
- Stability: The compound is sensitive to both air and moisture.[3]

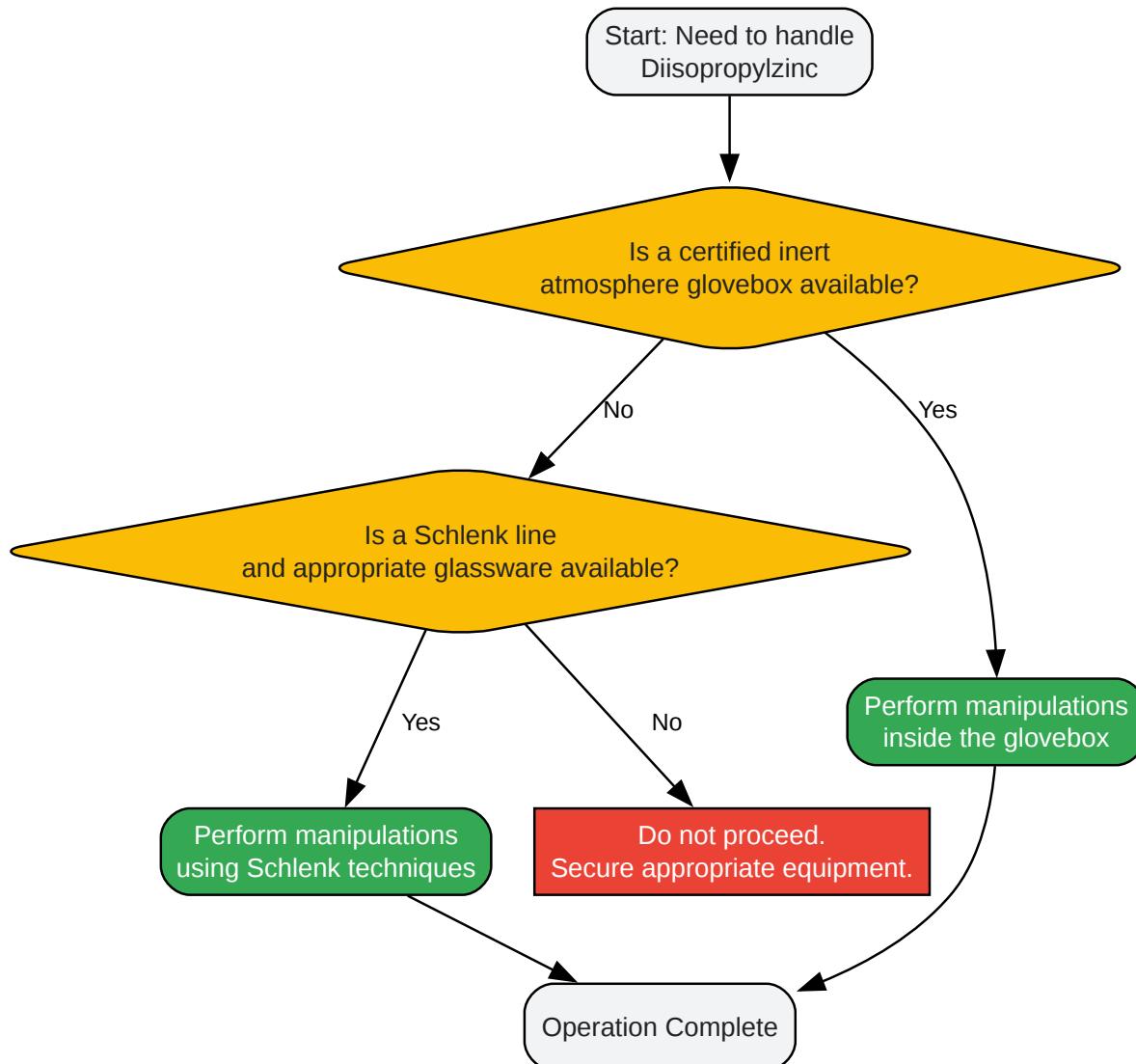
- Storage: For safety and to maintain purity, it must be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.^[3] Recommended storage temperatures are typically between 2-8°C.^{[4][5][6][7][8]}

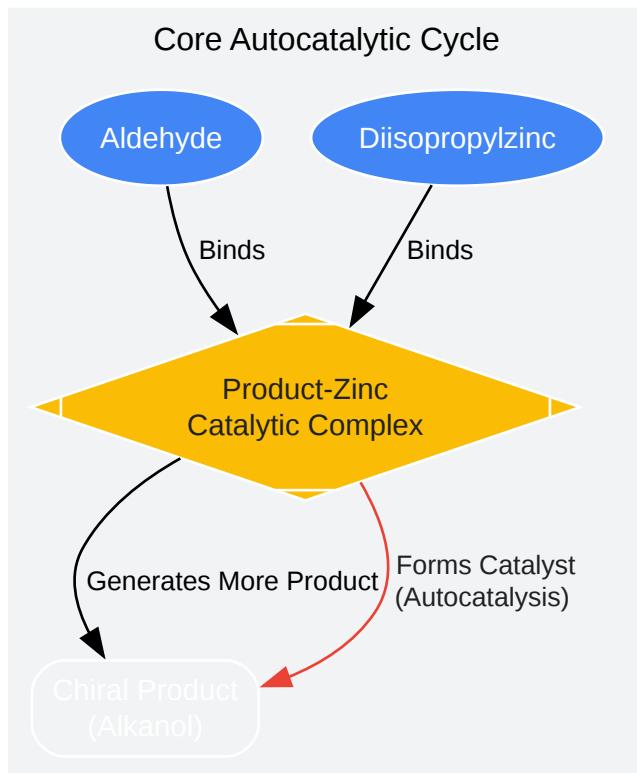
Experimental Protocols and Methodologies

Due to its reactive nature, the determination of **diisopropylzinc**'s physical properties requires specialized techniques, primarily involving the exclusion of air and moisture.

4.1 General Handling Workflow

All manipulations of **diisopropylzinc** must be performed using air-free techniques, such as in a glovebox or on a Schlenk line. The following diagram outlines a general decision workflow for handling this reagent.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Diisopropylzinc]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128070#what-are-the-physical-properties-of-diisopropylzinc>]

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